

Solubility profile of 4-methoxy-N-(4-nitrophenyl)aniline in common lab solvents.

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Compound of Interest

Compound Name: 4-methoxy-N-(4-nitrophenyl)aniline

Cat. No.: B1608119

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Solubility Profile of 4-methoxy-N-(4-nitrophenyl)aniline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of **4-methoxy-N-(4-nitrophenyl)aniline** in common laboratory solvents. Due to a lack of publicly available experimental data, this document focuses on providing a robust framework for determining the solubility of this compound, including a detailed experimental protocol based on established methods.

Data Presentation

A thorough search of scientific literature and chemical databases did not yield quantitative solubility data for **4-methoxy-N-(4-nitrophenyl)aniline**. The table below is provided as a template for researchers to populate with their own experimental findings.

Table 1: Quantitative Solubility of **4-methoxy-N-(4-nitrophenyl)aniline**

Solvent Category	Solvent	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mol/L)	Method	Notes
Polar Protic	Water	Shake-Flask				
	Ethanol	Shake-Flask				
	Methanol	Shake-Flask				
	Isopropanol	Shake-Flask				
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	Shake-Flask				
	Dimethylformamide (DMF)	Shake-Flask				
	Acetonitrile	Shake-Flask				
	Acetone	Shake-Flask				
	Hexane	Shake-Flask				
Nonpolar	Toluene	Shake-Flask				
	Dichloromethane	Shake-Flask				
	Diethyl Ether	Shake-Flask				

Experimental Protocol: Equilibrium Solubility Determination via the Shake-Flask Method

The following protocol outlines the widely accepted shake-flask method for determining the equilibrium solubility of a solid compound in various solvents. This method is recommended by the Organisation for Economic Co-operation and Development (OECD) under guideline 105.

2.1. Principle

An excess amount of the solid compound, **4-methoxy-N-(4-nitrophenyl)aniline**, is added to a known volume of the solvent of interest. The mixture is then agitated at a constant temperature until equilibrium is reached, at which point the concentration of the dissolved solute in the supernatant is determined by a suitable analytical method.

2.2. Materials and Equipment

- **4-methoxy-N-(4-nitrophenyl)aniline** (solid, of known purity)
- Selected solvents (analytical grade or higher)
- Volumetric flasks
- Analytical balance
- Thermostatically controlled orbital shaker or magnetic stirrer with heating/cooling capabilities
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE or other solvent-compatible material)
- Vials for sample collection
- Analytical instrumentation for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

2.3. Procedure

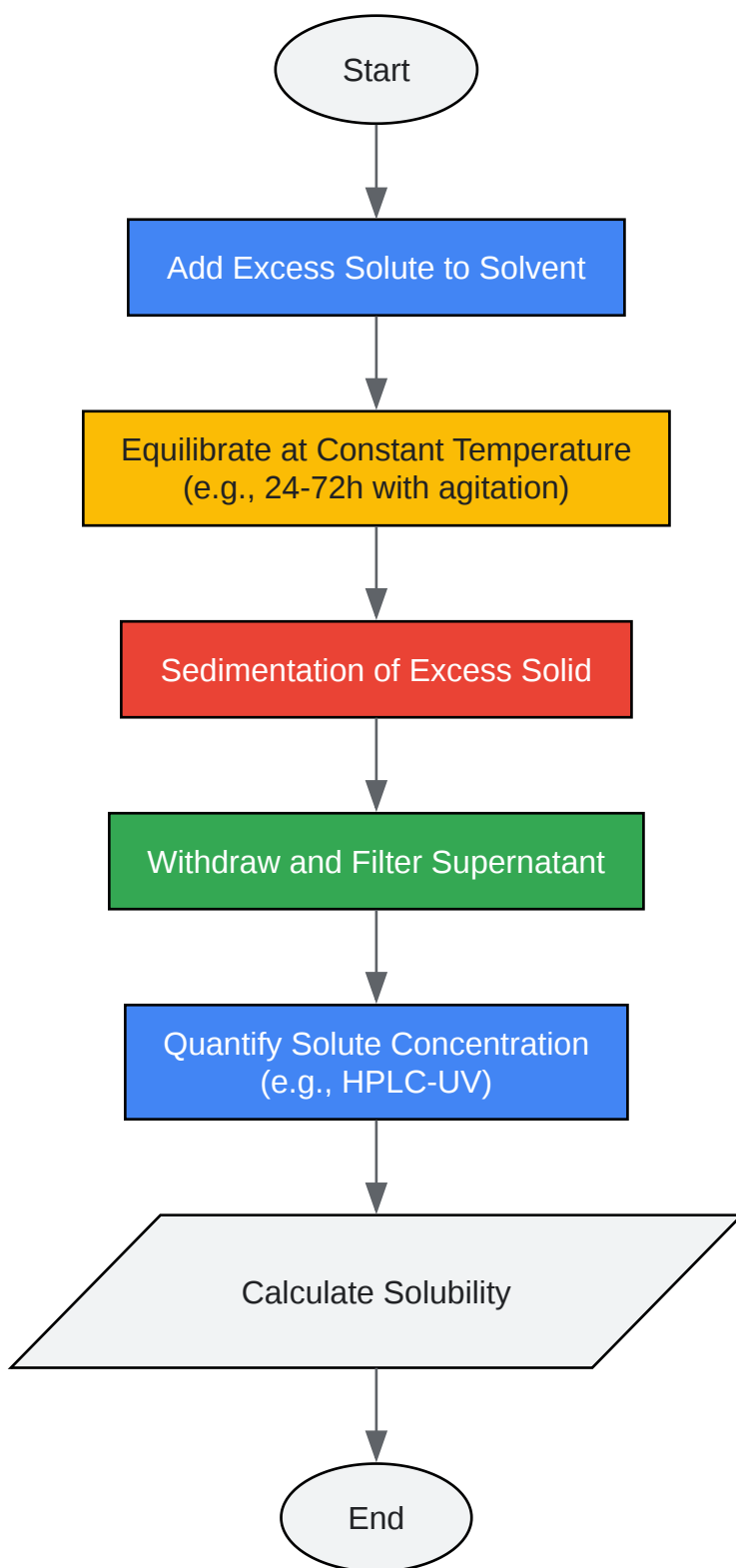
- Preparation of Saturated Solutions:

- Add an excess amount of **4-methoxy-N-(4-nitrophenyl)aniline** to a series of vials, each containing a known volume of a different solvent. The excess solid should be clearly visible.
- Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker and agitate at a constant, appropriate speed. The temperature should be maintained at the desired value (e.g., 25 °C or 37 °C).
 - Allow the mixtures to equilibrate for a sufficient period (typically 24 to 72 hours). The equilibration time should be determined by preliminary experiments, ensuring that the concentration of the solute in the liquid phase does not change over time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a period to allow the excess solid to sediment.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial to remove any undissolved solid particles.
- Quantification:
 - Dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a pre-validated analytical method (e.g., HPLC-UV) to determine the concentration of **4-methoxy-N-(4-nitrophenyl)aniline**.
 - Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the solute concentration in the samples.
- Data Analysis:

- Calculate the solubility in mg/mL or mol/L, taking into account the dilution factor.
- Perform the experiment in triplicate for each solvent and report the average solubility and standard deviation.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask solubility determination method.



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Shake-Flask Solubility Determination Workflow.

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